

An In-depth Technical Guide to 2-bromo-N-(2,4-dimethylphenyl)acetamide

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Compound of Interest

Compound Name: 2-bromo-N-(2,4-dimethylphenyl)acetamide

CAS No.: 255909-04-7

Cat. No.: B1280423

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Abstract

This technical guide provides a comprehensive overview of the synthetic protocol, physicochemical properties, and potential applications of the chemical compound **2-bromo-N-(2,4-dimethylphenyl)acetamide**. As a member of the α -haloacetamide class of molecules, this compound holds significant potential as a versatile building block in medicinal chemistry and organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research, offering a detailed exploration of its synthesis, predicted characteristics, and the broader context of its chemical family's biological activity and safety considerations.

Chemical Identity and Structure

2-bromo-N-(2,4-dimethylphenyl)acetamide is a substituted aromatic amide. The core structure consists of a 2,4-dimethylaniline moiety N-acylated with a bromoacetyl group. This combination of an aromatic system and a reactive alkyl halide makes it a valuable intermediate for further chemical modifications.

Identifier	Value
IUPAC Name	2-bromo-N-(2,4-dimethylphenyl)acetamide
CAS Number	255909-04-7
Molecular Formula	C ₁₀ H ₁₂ BrNO
Molecular Weight	242.12 g/mol
Canonical SMILES	<chem>CC1=CC(=C(C=C1)NC(=O)CBr)C</chem>
InChI Key	InChI=1S/C10H12BrNO/c1-7-4-5-9(10(2)6-7)13-8(14)3-12/h4-6H,3H2,1-2H3,(H,13,14)

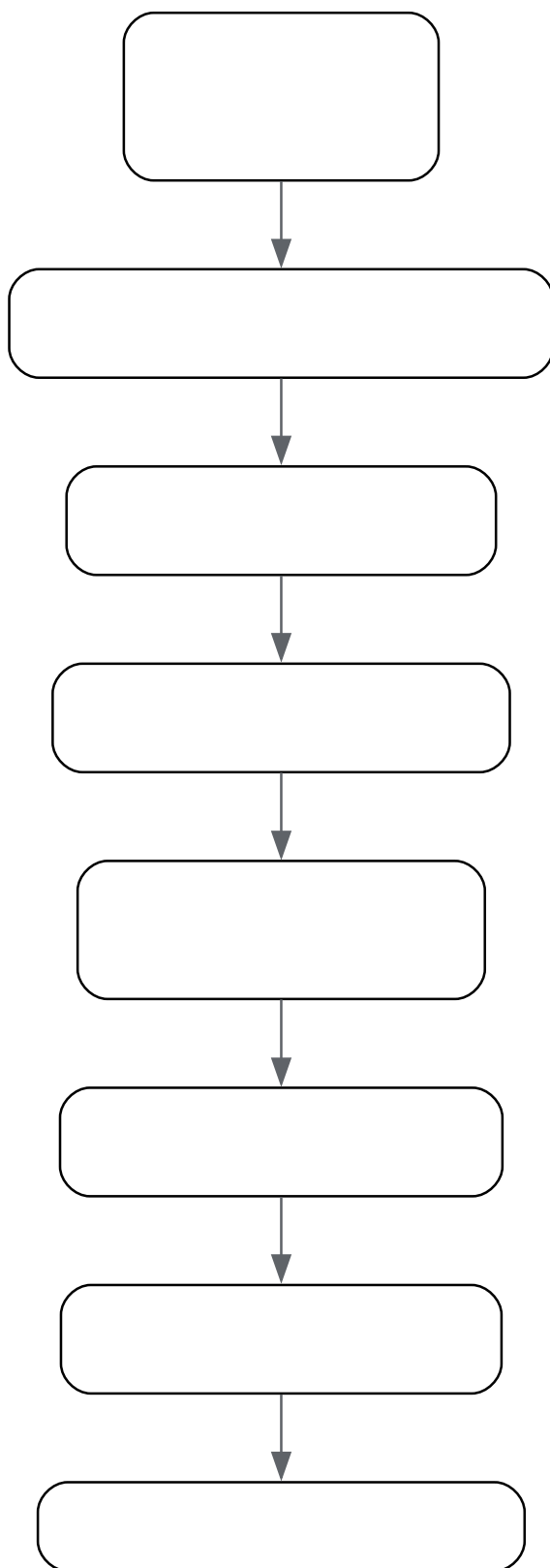
Synthesis Protocol: N-Acylation of 2,4-Dimethylaniline

The synthesis of **2-bromo-N-(2,4-dimethylphenyl)acetamide** is most directly achieved through the N-acylation of 2,4-dimethylaniline with a bromoacetylating agent. The following protocol is a standard and reliable method adapted from general procedures for the synthesis of N-aryl-2-bromoacetamides.

Reaction Principle

The lone pair of electrons on the nitrogen atom of the primary amine (2,4-dimethylaniline) acts as a nucleophile, attacking the electrophilic carbonyl carbon of the bromoacetyl halide (e.g., bromoacetyl bromide or bromoacetyl chloride). A base is typically included to neutralize the hydrogen halide byproduct formed during the reaction, driving the equilibrium towards the product.

Experimental Workflow



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Caption: Synthetic workflow for **2-bromo-N-(2,4-dimethylphenyl)acetamide**.

Step-by-Step Methodology

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2,4-dimethylaniline (1.0 eq) and triethylamine (1.2 eq) in anhydrous dichloromethane (DCM).
- **Cooling:** Cool the solution to 0 °C using an ice-water bath.
- **Addition of Acylating Agent:** Add a solution of bromoacetyl bromide (1.1 eq) in anhydrous DCM dropwise to the stirred solution over 30 minutes. Maintain the temperature at 0 °C during the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- **Quenching and Extraction:** Once the reaction is complete, quench the reaction by adding water. Transfer the mixture to a separatory funnel.
- **Aqueous Workup:**
 - Wash the organic layer with 1 M HCl to remove unreacted amine and triethylamine hydrochloride.
 - Wash with a saturated aqueous solution of NaHCO₃ to neutralize any remaining acid.
 - Wash with brine to remove residual water.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel using a hexane/ethyl acetate gradient.

Physicochemical and Spectroscopic Properties (Predicted)

Due to the limited availability of experimental data for this specific compound, the following properties are predicted based on computational models and comparison with analogous structures.

Physicochemical Properties

Property	Predicted Value
Melting Point	130-140 °C
Boiling Point	> 300 °C (decomposes)
Solubility	Soluble in acetone, ethyl acetate, dichloromethane. Sparingly soluble in ethanol. Insoluble in water.
LogP	~2.5

Predicted Spectroscopic Data

- ¹H NMR (CDCl₃, 400 MHz):
 - δ ~8.0-8.2 ppm (br s, 1H, -NH)
 - δ ~7.0-7.2 ppm (m, 3H, Ar-H)
 - δ ~4.0 ppm (s, 2H, -CH₂Br)
 - δ ~2.3 ppm (s, 3H, Ar-CH₃)
 - δ ~2.2 ppm (s, 3H, Ar-CH₃)
- ¹³C NMR (CDCl₃, 100 MHz):
 - δ ~164 ppm (C=O)
 - δ ~135-138 ppm (Ar-C)
 - δ ~125-130 ppm (Ar-CH)

- $\delta \sim 30$ ppm ($-\text{CH}_2\text{Br}$)
- $\delta \sim 17\text{-}21$ ppm ($\text{Ar}-\text{CH}_3$)
- IR (KBr, cm^{-1}):
 - ~ 3300 (N-H stretch)
 - ~ 1670 (C=O stretch, amide I)
 - ~ 1530 (N-H bend, amide II)
 - ~ 1250 (C-N stretch)
 - ~ 650 (C-Br stretch)
- Mass Spectrometry (EI):
 - M^+ peaks at m/z 241 and 243 (due to ^{79}Br and ^{81}Br isotopes)
 - Fragment ions corresponding to the loss of Br, CO, and the bromoacetyl group.

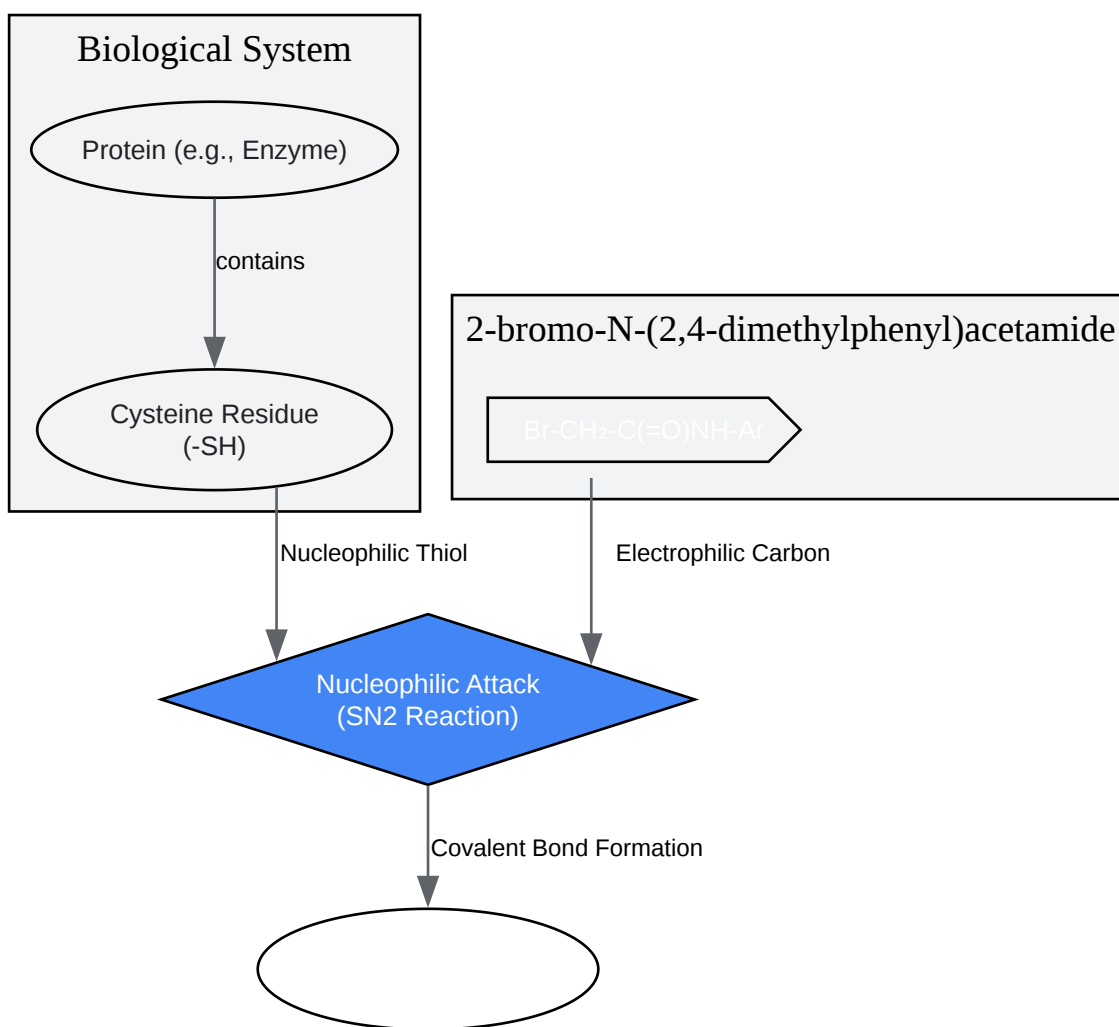
Potential Applications and Biological Context

Role in Organic Synthesis

The primary utility of **2-bromo-N-(2,4-dimethylphenyl)acetamide** lies in its role as a synthetic intermediate. The presence of the α -bromo group makes the methylene carbon highly susceptible to nucleophilic substitution. This allows for the facile introduction of a variety of functional groups, leading to the synthesis of more complex molecules.

Potential in Medicinal Chemistry

α -Haloacetamides are a class of compounds known for their biological activity, often acting as alkylating agents.^[1] They can react with nucleophilic residues in biological macromolecules, such as the thiol groups of cysteine residues in proteins.^[1] This reactivity has been harnessed in the design of enzyme inhibitors and other pharmacologically active compounds.



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Caption: Potential mechanism of action via protein alkylation.

While specific studies on the biological activity of **2-bromo-N-(2,4-dimethylphenyl)acetamide** are not readily available, its structural features suggest potential for investigation in areas such as:

- Anticancer research: As an alkylating agent, it could be explored for its cytotoxic effects on cancer cells.
- Enzyme inhibition: It could serve as a warhead for the development of covalent inhibitors targeting enzymes with active site cysteine residues.

- Antimicrobial studies: The disruption of essential microbial enzymes through alkylation is a potential mechanism for antimicrobial activity.

Safety and Handling

5.1. Hazard Classification

Based on the general reactivity of α -haloacetamides, **2-bromo-N-(2,4-dimethylphenyl)acetamide** should be handled as a hazardous substance. The primary hazards are expected to be:

- Acute toxicity (oral): Likely harmful if swallowed.
- Skin corrosion/irritation: Expected to be a skin irritant.
- Serious eye damage/irritation: Likely to cause serious eye irritation.
- Specific target organ toxicity (single exposure): May cause respiratory irritation.

5.2. Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Storage: Store in a cool, dry, and dark place in a tightly sealed container.
- Disposal: Dispose of in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

2-bromo-N-(2,4-dimethylphenyl)acetamide is a valuable chemical intermediate with significant potential for applications in organic synthesis and medicinal chemistry. While experimental data for this specific compound is limited, this guide provides a robust, adaptable synthetic protocol and a predictive overview of its properties based on established chemical principles and data from analogous structures. Its role as a reactive building block, coupled

with the known biological activities of the α -haloacetamide class, makes it a compound of interest for further research and development.

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